

An In-depth Technical Guide to 3-Ethyl-2-methyl-2-pentene

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Compound of Interest

Compound Name: 3-Ethyl-2-methyl-2-pentene

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This technical guide provides a comprehensive overview of the chemical compound **3-Ethyl-2-methyl-2-pentene**, including its nomenclature, physicochemical properties, and relevant experimental protocols.

Nomenclature

The standard IUPAC name for this compound is 3-ethyl-2-methylpent-2-ene^[1]. It is a branched alkene with the molecular formula C₈H₁₆^{[1][2][3][4]}.

Synonyms:

- 2-Methyl-3-ethyl-2-pentene^{[1][2][3]}
- 2-Pentene, 3-ethyl-2-methyl-^{[2][3]}
- (C₂H₅)₂C=C(CH₃)₂^{[2][3]}
- 3-Aethyl-2-methyl-pent-2-en^[2]
- 3-ÉTHYL-2-MÉTHYL-2-PENTÈNE^[2]
- 3-ETIL-2-METIL-2-PENTENO^[2]

- 3-Isopropyliden-pentan[2]

Physicochemical Data

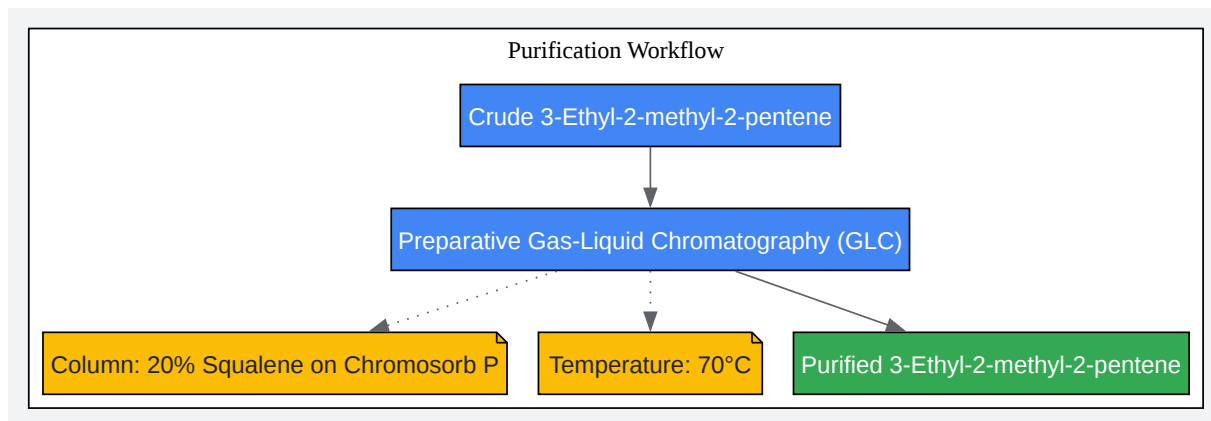
The following table summarizes the key quantitative properties of **3-Ethyl-2-methyl-2-pentene**.

Property	Value	Source
Molecular Formula	C ₈ H ₁₆	[1][2][3][4]
Molecular Weight	112.21 g/mol	[1][2]
CAS Registry Number	19780-67-7	[1][2][3]
Boiling Point	113-116.5 °C	[4]
Density	0.7388 g/cm ³ at 16 °C	[4]
Refractive Index	1.4222	[4]
Flash Point	15.6 °C	[4]
XLogP3	3.8	[1]

Experimental Protocols

A related compound, 3-methyl-2-pentene, can be synthesized through the trimerization of ethylene to produce a C₆ product containing 2-ethyl-1-butene. This is followed by the etherification of 2-ethyl-1-butene, separation of the resulting ether, and its subsequent decomposition to yield 3-methyl-2-pentene. This process is notable for producing 3-methyl-2-pentene that is substantially free of other C₆ olefin isomers, with the exception of 2-ethyl-1-butene[5].

3-Ethyl-2-methyl-2-pentene can be purified using preparative gas-liquid chromatography (GLC). A recommended setup involves a column packed with 20% squalene on Chromosorb P, operated at a temperature of 70°C[2].

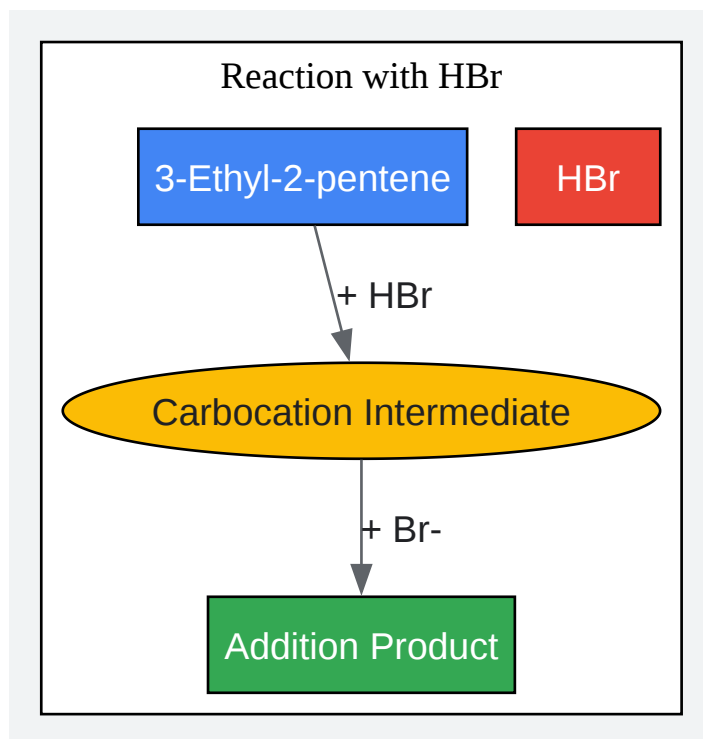


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Caption: Purification workflow for **3-Ethyl-2-methyl-2-pentene**.

Chemical Reactivity

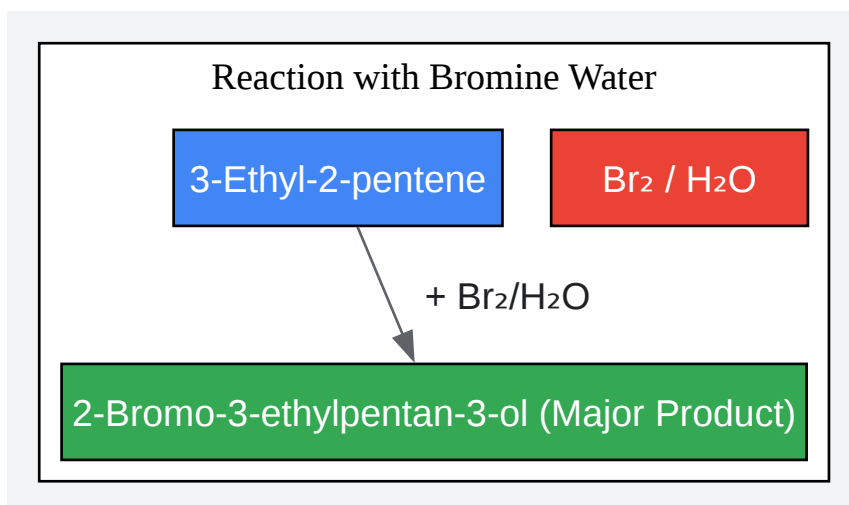
The reaction of 3-ethyl-2-pentene with hydrogen bromide (HBr) is an example of electrophilic addition to an alkene. The double bond of the alkene attacks the hydrogen of HBr, leading to the formation of a carbocation intermediate. The bromide ion then attacks the carbocation to form the final product^[6].



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Caption: Electrophilic addition of HBr to 3-ethyl-2-pentene.

When 3-ethyl-2-pentene reacts with bromine water, it undergoes an electrophilic addition reaction. In this reaction, a bromine molecule (Br_2) adds across the double bond of the alkene[7].



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Caption: Reaction of 3-ethyl-2-pentene with bromine water.

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